

Technical Support Center: DPD Free Chlorine Testing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Diethyl-p-phenylenediamine*
oxalate salt

Cat. No.: B141270

[Get Quote](#)

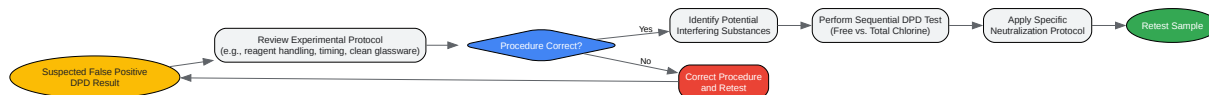
For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address false positive results encountered during DPD (N,N-diethyl-p-phenylenediamine) free chlorine testing. Our aim is to equip researchers, scientists, and drug development professionals with the necessary tools to ensure accurate and reliable chlorine measurements in their experimental work.

Troubleshooting Guide: Investigating False Positive DPD Free Chlorine Results

False positive results in DPD free chlorine tests are a common issue, primarily caused by the presence of other oxidizing agents in the sample that can react with the DPD indicator, mimicking the presence of free chlorine. This guide provides a systematic approach to identifying and mitigating these interferences.

A logical first step in troubleshooting is to follow a structured workflow to diagnose the potential cause of the false positive result.



[Click to download full resolution via product page](#)

Caption: A systematic workflow for troubleshooting false positive DPD test results.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of false positive results in DPD free chlorine tests?

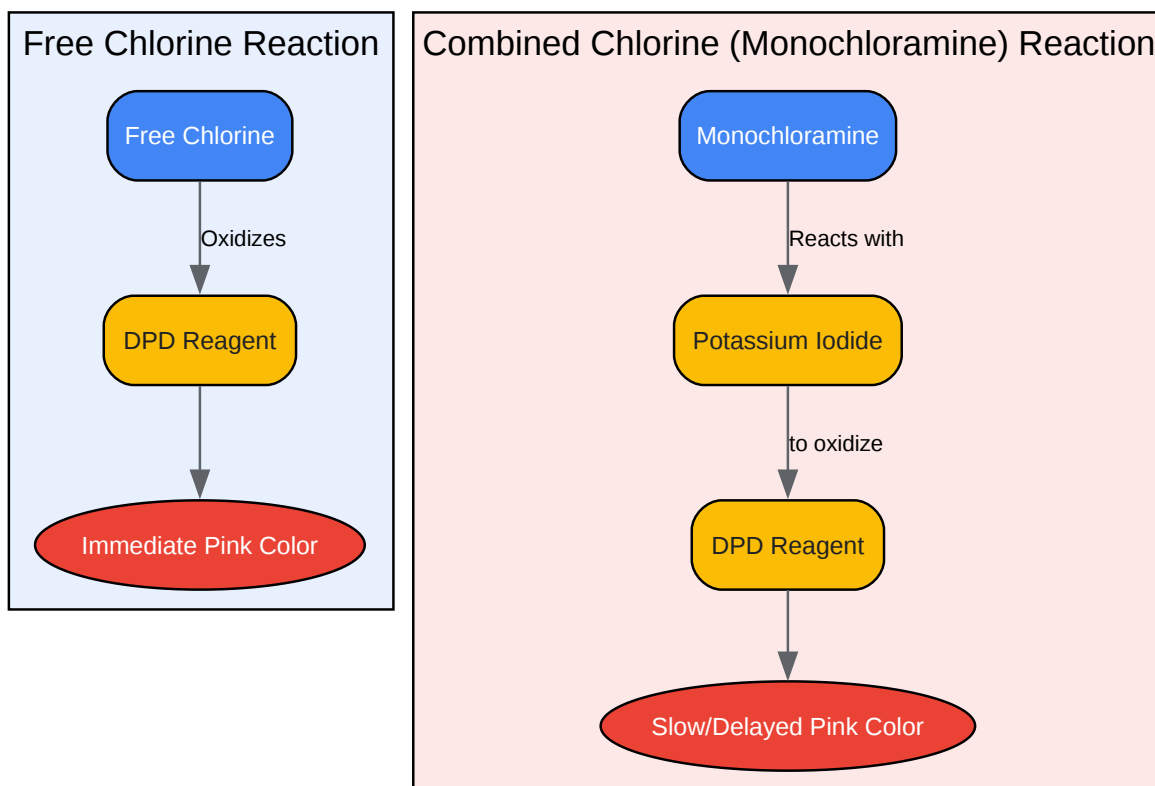
A1: False positives are typically caused by oxidizing agents other than free chlorine that can also oxidize the DPD reagent. The most common interfering substances include:

- Monochloramine: Often present in municipal water supplies, it can cause a slow, drifting color change that is mistaken for free chlorine.^{[1][2][3]}
- Other Halogens: Bromine and iodine will react with DPD to produce a pink color.^[1]
- Oxidized Metals: Oxidized forms of manganese and chromium are known interferents.^[3]
- Other Oxidants: Ozone and hydrogen peroxide can also lead to false positive results.^[1]

Q2: How can I distinguish between a true free chlorine reading and interference from monochloramine?

A2: A key indicator of monochloramine interference^[1] is a slow, gradual increase in color intensity after the initial mixing of the DPD reagent.^{[1][2]} Free chlorine reacts almost instantaneously. To definitively differentiate, a sequential test for free and total chlorine should be performed. The immediate reading is for free chlorine, and a subsequent reading after the addition of potassium iodide (which catalyzes the reaction with chloramines) gives the total chlorine. The difference between the two values represents the combined chlorine (monochloramine) concentration.^[1]

The signaling pathway below illustrates the reactions:



[Click to download full resolution via product page](#)

Caption: DPD reaction pathways for free and combined chlorine.

Q3: Can high concentrations of chlorine or bromine lead to inaccurate results?

A3: Yes, very high concentrations of chlorine (above 10 ppm) or bromine (above 20 ppm) can bleach the DPD indicator, leading to a falsely low or even zero reading.^[4] If a sample is suspected to have high sanitizer levels but shows a low reading, a dilution of the sample should be prepared and re-tested.^[4]

Experimental Protocols

Protocol 1: Standard DPD Free and Total Chlorine Test

This protocol allows for the differentiation of free and combined chlorine.

Materials:

- Spectrophotometer or colorimeter
- Cuvettes
- DPD Free Chlorine reagent powder pillows or solution
- DPD Total Chlorine reagent powder pillows or solution (containing potassium iodide)
- Deionized water
- Sample to be tested

Procedure:

- Blank Preparation: Fill a clean cuvette with the water sample and use it to zero the instrument.
- Free Chlorine Measurement: a. To a separate clean cuvette, add the prescribed volume of the sample. b. Add the DPD Free Chlorine reagent and mix gently. c. Immediately (within one minute) place the cuvette in the instrument and record the reading. This is the free chlorine concentration.^{[1][2]}
- Total Chlorine Measurement: a. To the same cuvette used for the free chlorine measurement, add the DPD Total Chlorine reagent. b. Allow a reaction time of at least three minutes. c. Place the cuvette in the instrument and record the reading. This is the total chlorine concentration.
- Calculation:
 - Combined Chlorine (mg/L) = Total Chlorine (mg/L) - Free Chlorine (mg/L)

Protocol 2: Mitigation of Manganese Interference

This protocol describes how to correct for interference from oxidized manganese.

Materials:

- Potassium Iodide solution (30 g/L)
- Sodium Arsenite solution (5 g/L)
- Equipment from Protocol 1

Procedure:

- Initial Measurement (Chlorine + Manganese): a. Perform the DPD free chlorine test as described in Protocol 1 on the untreated sample. b. Record this value as Reading A.
- Manganese Measurement: a. Take a new aliquot of the sample. b. Add 3 drops of Potassium Iodide solution and wait for 1 minute. c. Add 3 drops of Sodium Arsenite solution and mix. This will remove the chlorine, leaving only the oxidized manganese to react. d. Perform the DPD free chlorine test on this pre-treated sample. e. Record this value as Reading B.
- Calculation:
 - True Free Chlorine (mg/L) = Reading A - Reading B

Quantitative Data on Interfering Substances

The following table provides a summary of common interfering substances and the approximate concentration levels at which they may cause false positive results in DPD free chlorine tests.

Interfering Substance	Typical Concentration Causing Interference	Effect on DPD Test	Mitigation Strategy
Monochloramine	1-4 mg/L	Slow color development, leading to a "phantom" reading that increases over time.[1]	Perform sequential free and total chlorine tests; read free chlorine within 1 minute.[1][2]
Bromine	> 10 ppm (can cause bleaching)	Immediate pink color development, read as free chlorine.[4]	Use a test kit specifically designed to differentiate between chlorine and bromine.
Iodine	Any detectable level	Immediate pink color development, read as free chlorine.[1]	Use an alternative method for chlorine detection if iodine is present.
Oxidized Manganese	> 0.03 mg/L	Immediate and stable pink color, indistinguishable from free chlorine.[2]	Follow the manganese interference mitigation protocol (Protocol 2).
Oxidized Chromium	Any detectable level	Can cause a positive interference.	Pre-treatment with specific reagents may be required.
Ozone	Any detectable level	Immediate reaction with DPD, causing a false positive.[1]	Allow sample to off-gas before testing.
Hydrogen Peroxide	Varies	Can cause a positive interference.	Use of a peroxidase-based test or alternative chlorine detection method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. yamathosupply.com [yamathosupply.com]
- 2. Hach | Hach Disinfection Series: Measuring Free Chlorine in the presence of Manganese and Chloramines [in.hach.com]
- 3. False free chlorine readings - Hanna Instruments Africa [blog.hannaservice.eu]
- 4. aquamagazine.com [aquamagazine.com]
- To cite this document: BenchChem. [Technical Support Center: DPD Free Chlorine Testing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141270#false-positive-results-with-dpd-free-chlorine-test]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com